

An In-Depth Technical Guide to 6-Iodopurine 3-oxide

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Compound of Interest

Compound Name: 6-Iodopurine 3-oxide

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Abstract

This technical guide provides a comprehensive overview of **6-Iodopurine 3-oxide**, a purine analog of interest in medicinal chemistry and drug development. This document consolidates available information on its chemical identity, structure, and relevant (though limited) biological context. A significant finding of this report is the current scarcity of detailed experimental data, including specific synthesis protocols, quantitative biological activity, and defined signaling pathways for this particular molecule. This guide aims to serve as a foundational resource for researchers, highlighting both what is known and the existing knowledge gaps to guide future research endeavors.

Chemical Identity and Structure

6-Iodopurine 3-oxide is a derivative of purine, a heterocyclic aromatic organic compound that is a fundamental component of nucleic acids. The structure is characterized by a purine core, an iodine atom substituted at the 6th position, and an N-oxide group at the 3rd position of the purine ring.

CAS Number: 19765-62-9[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **6-Iodopurine 3-oxide** are not readily available in the public domain. The table below presents computed data for the closely related compound, 6-Iodopurine, to provide an estimation. It is crucial to note that the presence of the 3-oxide group will alter these properties.

Property	Value (for 6-Iodopurine)	Data Source
Molecular Formula	C ₅ H ₃ IN ₄	NIST WebBook
Molecular Weight	246.01 g/mol	PubChem
XLogP3-AA	0.8	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	0	PubChem

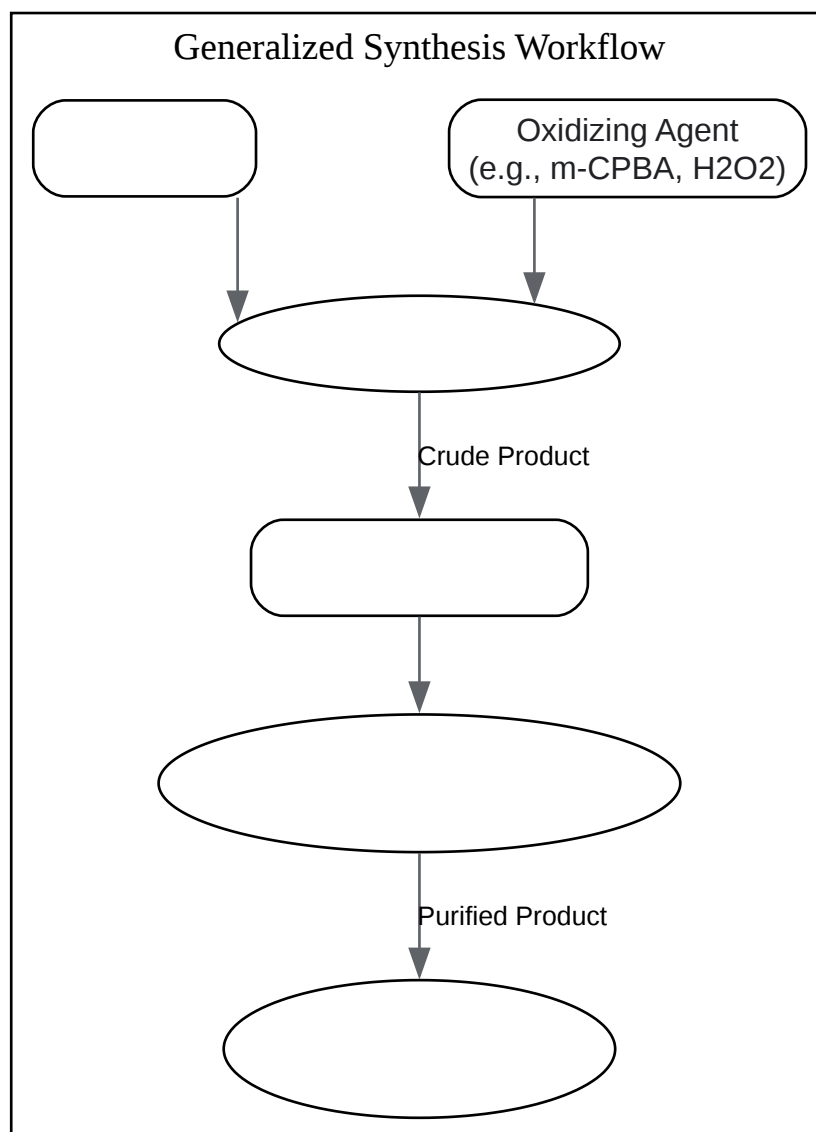
Note: These properties are for 6-Iodopurine and are provided for reference only. Experimental determination for **6-Iodopurine 3-oxide** is required for accurate characterization.

Synthesis and Characterization

A specific, detailed experimental protocol for the synthesis of **6-Iodopurine 3-oxide** is not currently published in readily accessible scientific literature. However, the synthesis of purine N-oxides generally involves the oxidation of the corresponding purine base.

General Synthetic Approach (Hypothetical)

A plausible synthetic route could involve the direct oxidation of 6-Iodopurine. The choice of oxidizing agent and reaction conditions would be critical to achieve regioselectivity for the N-3 position.



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Caption: Generalized workflow for the synthesis of a purine N-oxide.

Spectroscopic Data

No specific spectroscopic data (NMR, Mass Spectrometry, IR) for **6-Iodopurine 3-oxide** has been found in the reviewed literature. For reference, an IR spectrum for the parent compound, 6-Iodopurine, is available through the NIST WebBook.^[2] Researchers synthesizing **6-Iodopurine 3-oxide** would need to perform full spectroscopic characterization to confirm its structure.

Biological Activity and Potential Applications

The biological activity of **6-Iodopurine 3-oxide** has not been extensively studied. However, based on the activities of other purine N-oxides and halogenated purines, some potential areas of interest for future research can be inferred.

Cytotoxicity

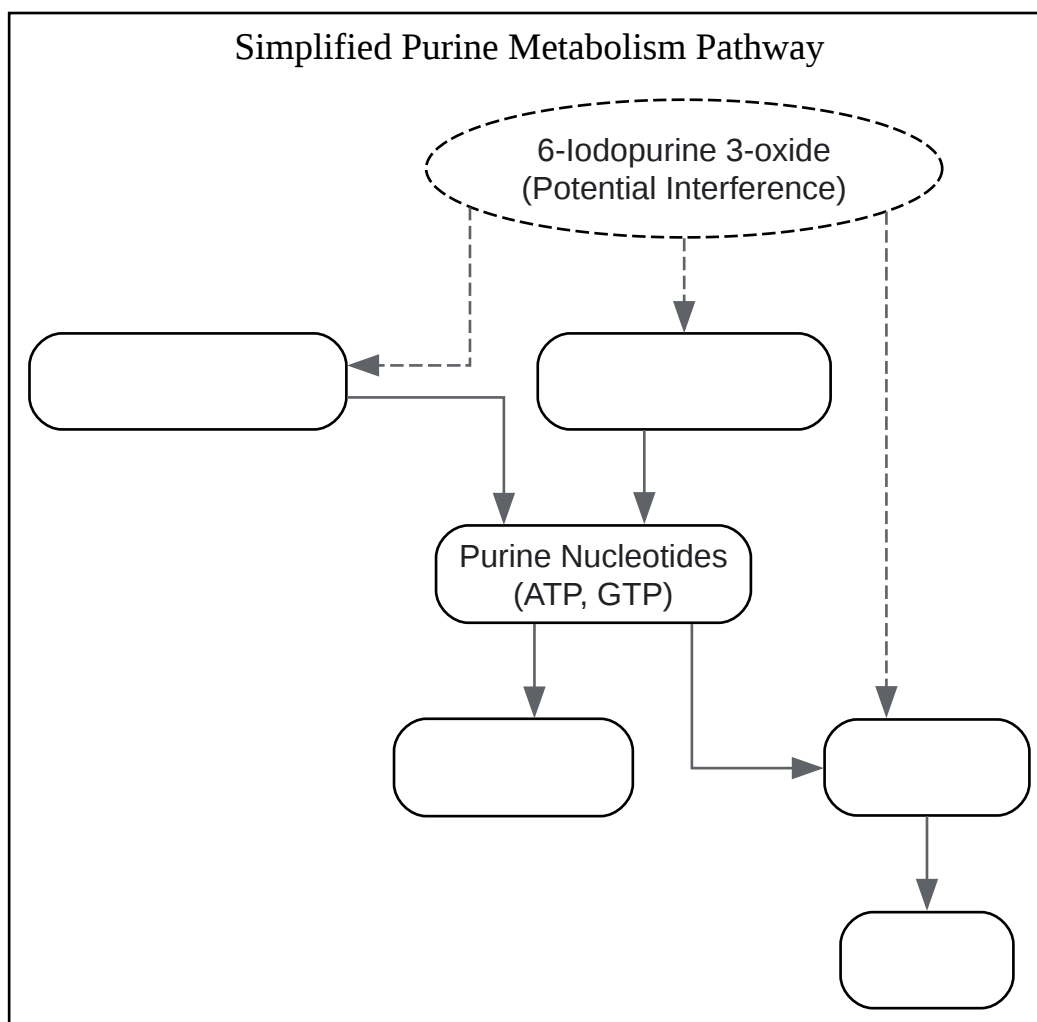
Purine analogs are a well-established class of antimetabolites with applications in cancer chemotherapy. Some purine N-oxides have demonstrated cytotoxic effects.[3] Studies on N-(purin-6-yl)aminopolymethylene carboxylic acid derivatives have shown that the presence of a purine fragment is crucial for their cytotoxic activity against various tumor cell lines.[4] The introduction of an N-oxide functionality can in some cases modulate the cytotoxicity and pharmacokinetic properties of a compound.[5] Further research is needed to determine if **6-Iodopurine 3-oxide** exhibits cytotoxic properties.

Enzyme Inhibition

Purine analogs frequently act as enzyme inhibitors, particularly for enzymes involved in nucleotide metabolism. Given its structure, **6-Iodopurine 3-oxide** could potentially interact with enzymes such as xanthine oxidase or various kinases. However, no specific enzyme inhibition data for this compound is currently available.

Signaling Pathways

There is no direct evidence linking **6-Iodopurine 3-oxide** to any specific signaling pathway. As a purine analog, it could potentially interfere with purine metabolism or nucleic acid synthesis. The diagram below illustrates a simplified overview of purine metabolism to provide a general context for where a purine analog might exert its effects.



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Caption: Simplified overview of purine metabolism.

Conclusion and Future Directions

6-Iodopurine 3-oxide, identified by CAS number 19765-62-9, remains a poorly characterized compound. While its structure suggests potential for biological activity, likely as an antimetabolite or enzyme inhibitor, there is a significant lack of empirical data to support this.

Key areas for future research include:

- Development and publication of a robust and reproducible synthesis protocol.

- Full physicochemical and spectroscopic characterization.
- In vitro screening for cytotoxic activity against a panel of cancer cell lines.
- Enzymatic assays to identify potential molecular targets.
- Metabolic stability and pharmacokinetic studies.

This technical guide serves to summarize the current, limited knowledge on **6-Iodopurine 3-oxide** and to strongly encourage the scientific community to undertake the necessary research to elucidate its chemical and biological properties.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 6-Iodopurine 3-oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598263#6-iodopurine-3-oxide-cas-number-and-structure]

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